

# Application Notes and Protocols for the Electrolysis of Aqueous Sodium Bromide

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## Compound of Interest

Compound Name: Sodium Bromide

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## Introduction

The electrolysis of aqueous **sodium bromide** (NaBr) is a fundamental electrochemical process that results in the production of hydrogen gas and bromine. This process is of significant interest in various fields, including chemical synthesis, water treatment, and the study of electrochemical principles. The reaction involves the decomposition of water and bromide ions at the cathode and anode, respectively, driven by an external electric current. Understanding the experimental setup and controlling the reaction parameters are crucial for achieving desired product yields and ensuring operational safety.

These application notes provide a detailed protocol for the laboratory-scale electrolysis of aqueous **sodium bromide**, including the necessary equipment, safety precautions, and methods for product analysis. The provided data and diagrams are intended to guide researchers in setting up and conducting this experiment efficiently and safely.

## Principles of the Reaction

When an electric current is passed through an aqueous solution of **sodium bromide**, several ions are present:  $\text{Na}^+$ ,  $\text{Br}^-$ ,  $\text{H}^+$ , and  $\text{OH}^-$  (from the dissociation of water). The products of the electrolysis are determined by the relative ease of reduction and oxidation of these ions.

- At the Cathode (Negative Electrode): Possible reduction reactions are the reduction of sodium ions and the reduction of water. Due to the significantly lower reduction potential of water compared to sodium ions, hydrogen gas is preferentially produced.[\[1\]](#)[\[2\]](#)
  - Reaction:  $2\text{H}_2\text{O}(\text{l}) + 2\text{e}^- \rightarrow \text{H}_2(\text{g}) + 2\text{OH}^-(\text{aq})$ [\[1\]](#)
- At the Anode (Positive Electrode): Possible oxidation reactions are the oxidation of bromide ions and the oxidation of hydroxide ions (or water). The oxidation of bromide ions has a lower standard electrode potential than that of water, making it the more favorable reaction, especially in concentrated solutions.[\[3\]](#)[\[4\]](#)
  - Reaction:  $2\text{Br}^-(\text{aq}) \rightarrow \text{Br}_2(\text{aq}) + 2\text{e}^-$ [\[1\]](#)
- Overall Reaction: The net result is the formation of hydrogen gas at the cathode, bromine at the anode, and an accumulation of sodium hydroxide in the solution.[\[5\]](#)[\[6\]](#)
  - Overall Equation:  $2\text{NaBr}(\text{aq}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{H}_2(\text{g}) + \text{Br}_2(\text{aq}) + 2\text{NaOH}(\text{aq})$ [\[7\]](#)

## Data Presentation

The following table summarizes key quantitative data and optimal conditions for the electrolysis of aqueous **sodium bromide**.

Parameter	Value/Range	Notes
Electrolyte Concentration	0.5 M - 2.0 M NaBr	Higher concentrations favor the production of bromine over oxygen at the anode. <a href="#">[8]</a> <a href="#">[9]</a>
Applied Voltage (DC)	10 - 20 V	Sufficient to overcome the cell potential and drive the reaction.
Current Density	10 - 50 mA/cm <sup>2</sup>	Influences the rate of reaction and product formation.
Electrode Material	Graphite or Platinum	Inert electrodes are required to prevent their reaction with the products.
Temperature	20 - 40 °C	Affects reaction kinetics and the solubility of bromine.
Expected Gas Volume Ratio (H <sub>2</sub> :Br <sub>2</sub> )	1:1 (theoretically)	Based on the stoichiometry of the overall reaction.
Standard Electrode Potential (Anode)	$E^{\circ}(\text{Br}_2/\text{Br}^-) = +1.07 \text{ V}$	Standard potential for the oxidation of bromide ions. <a href="#">[3]</a>
Standard Electrode Potential (Cathode)	$E^{\circ}(\text{H}_2\text{O}/\text{H}_2) = -0.83 \text{ V}$ (at pH 7)	Standard potential for the reduction of water. <a href="#">[10]</a>

## Experimental Protocols

### Materials and Equipment

- Hofmann Voltameter with platinum or graphite electrodes
- DC Power Supply (0-30V, 0-5A)
- Beakers (250 mL, 500 mL)
- Graduated cylinder (100 mL)

- Stirring rod
- **Sodium Bromide** (NaBr), analytical grade
- Distilled water
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Fume hood

## Preparation of the Electrolyte Solution

- Calculate the required mass of NaBr to prepare a 1.0 M solution. For example, for 250 mL of solution, you will need:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
  - $\text{Mass (g)} = 1.0 \text{ mol/L} \times 0.250 \text{ L} \times 102.89 \text{ g/mol} = 25.72 \text{ g}$
- Weigh out the calculated mass of NaBr using a balance.
- Dissolve the NaBr in a beaker with approximately 200 mL of distilled water.
- Stir the solution with a glass rod until the NaBr is completely dissolved.
- Transfer the solution to a 250 mL graduated cylinder and add distilled water to the 250 mL mark.
- Transfer the final solution to a clean beaker.

## Electrolysis Procedure

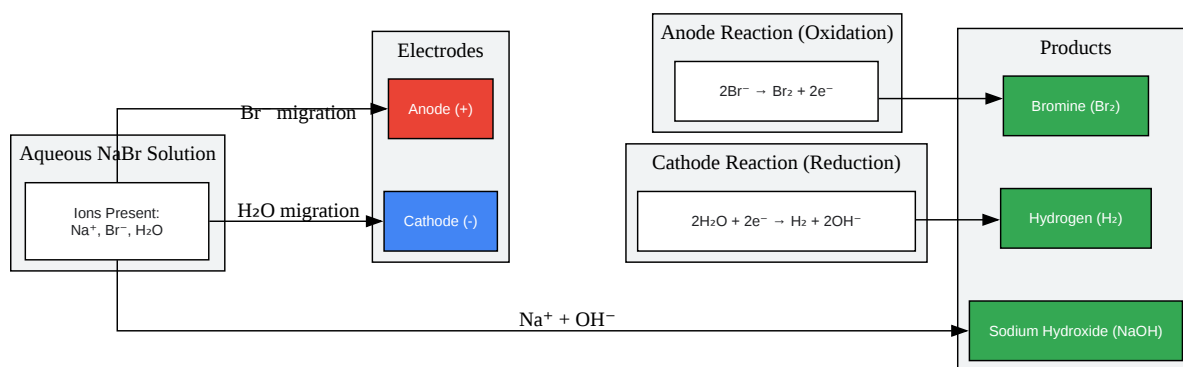
- Setup:
  - Place the Hofmann voltameter in a fume hood.
  - Ensure the stopcocks at the top of the gas collection tubes are closed.

- Carefully pour the prepared 1.0 M NaBr solution into the central reservoir of the Hofmann voltameter until the two outer tubes are completely filled and the reservoir is about half full.
- Connect the positive and negative terminals of the DC power supply to the anode and cathode of the voltameter, respectively, using connecting wires.
- Electrolysis:
  - Turn on the DC power supply and set the voltage to approximately 15 V.
  - Observe the immediate formation of gas bubbles at both electrodes. Hydrogen gas will collect at the cathode (negative electrode), and the solution around the anode (positive electrode) will turn a yellow-orange color due to the formation of aqueous bromine.[\[11\]](#)
  - Allow the electrolysis to proceed and observe the collection of gases in the graduated tubes of the voltameter.
  - Record the volume of gas collected at each electrode at regular time intervals (e.g., every 5 minutes) for 30 minutes.
- Product Analysis (Qualitative):
  - Hydrogen Gas: After collecting a sufficient volume of gas in the cathode tube, turn off the power supply. Place a test tube over the stopcock and carefully open it to collect the gas. Bring a lit splint to the mouth of the test tube; a "squeaky pop" sound will confirm the presence of hydrogen.
  - Bromine: The characteristic orange-brown color of the solution around the anode indicates the presence of bromine.[\[11\]](#)
- Shutdown and Cleanup:
  - Turn off and unplug the DC power supply.
  - Carefully drain the **sodium bromide** solution from the voltameter into a designated waste container.
  - Rinse the voltameter thoroughly with distilled water.

- Dispose of all chemical waste according to institutional guidelines.

## Mandatory Visualizations

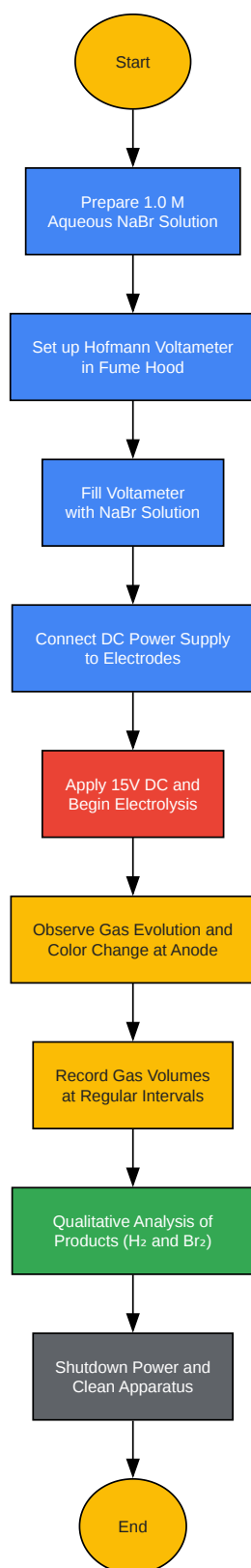
### Signaling Pathway of Electrolysis



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Caption: Chemical pathway of aqueous NaBr electrolysis.

## Experimental Workflow



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Caption: Workflow for NaBr electrolysis experiment.

## Safety Precautions

- **Bromine:** Bromine is toxic, corrosive, and can cause severe burns upon contact with skin or eyes. The vapor is a strong irritant to the respiratory system. All procedures involving the generation of bromine must be performed in a well-ventilated fume hood.
- **Hydrogen Gas:** Hydrogen is highly flammable and can form explosive mixtures with air. Ensure there are no open flames or sparks near the experimental setup.
- **Electrical Safety:** Use a properly grounded DC power supply. Avoid contact with live electrodes and wires.
- **Personal Protective Equipment:** Always wear safety goggles, a lab coat, and chemical-resistant gloves when handling chemicals and operating the electrolysis apparatus.
- **Waste Disposal:** Dispose of all chemical waste, including the remaining **sodium bromide** solution, according to your institution's hazardous waste disposal procedures.

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